

aqueous vs organic absorbents for SO₂ removal

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tetrathionic acid

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Comparison of SO₂ Absorbents

Absorbent Type	Specific Absorbent	Reported SO ₂ Removal Efficiency	Key Experimental Conditions
Aqueous (Inorganic)	Seawater	> 99.36% [1]	Counter-current flow in a Hollow Fiber Membrane Contactor (HFMC) [1]
	Sodium Hydroxide (NaOH)	~62% [1]	Counter-current flow in a Hollow Fiber Membrane Contactor (HFMC) [1]
	Ammonium Bicarbonate	High (rate depends on conc. & flow) [2]	Bubble Column Reactor; efficiency depends on concentration and gas flow rate [2]
	Chlorine Dioxide Solution	~100% [3]	Lab-scale bubbling reactor [3]
Aqueous (Organic)	Dimethyl Aniline (DMA)	~55% [1]	Counter-current flow in a Hollow Fiber Membrane Contactor (HFMC) [1]

Absorbent Type	Specific Absorbent	Reported SO ₂ Removal Efficiency	Key Experimental Conditions
Organic Solvents	Hybrid Amine-Diol Formulations [4]	Developed for "total" organic sulfur removal [4]	Patent-covered process for acid gas removal [4]

Detailed Experimental Insights

The following section provides more context on the experimental setups and mechanisms behind the data in the table.

Aqueous Absorbents

Aqueous absorbents remove SO₂ primarily through absorption followed by chemical reactions in the liquid phase.

- **Seawater, NaOH, and DMA in HFMCs:** A 2023 computational fluid dynamics study directly compared these three absorbents in a Hollow Fiber Membrane Contactor (HFMC), a system where gas and liquid streams contact each other through a membrane without direct mixing [1].
 - **Mechanism:** In an HFMC, the SO₂-laden gas flows on one side (e.g., the shell side), and the liquid absorbent flows on the other (e.g., the tube side). SO₂ diffuses through the microporous membrane and is absorbed and reacted in the liquid phase [1].
 - **Key Finding:** The study concluded that **seawater was the most efficient absorbent** under the simulated conditions, outperforming both NaOH and the organic solvent DMA. This high efficiency is attributed to the complex carbonate buffer system in seawater (CO₂-H₂O-HCO₃⁻-CO₃²⁻), which enhances the mass transfer and absorption of SO₂ [1].
- **Ammonium Bicarbonate in a Bubble Column Reactor:**
 - **Protocol:** This method uses a bubble column reactor, where the SO₂-containing gas mixture is sparged through an aqueous solution of ammonium bicarbonate (NH₄HCO₃) [2].
 - **Critical Parameter:** The process has a **critical pH value**. The removal rate remains high until the solution pH drops below this critical point, after which the efficiency decreases sharply [2].
- **Chlorine Dioxide Solution:**
 - **Application:** This strong oxidizing agent is effective for the **simultaneous removal of SO₂ and NO** from flue gas [3].

- **Performance:** Experiments in a lab-scale bubbling reactor demonstrated nearly 100% SO₂ removal efficiency across a wide pH range, offering operational flexibility [3].

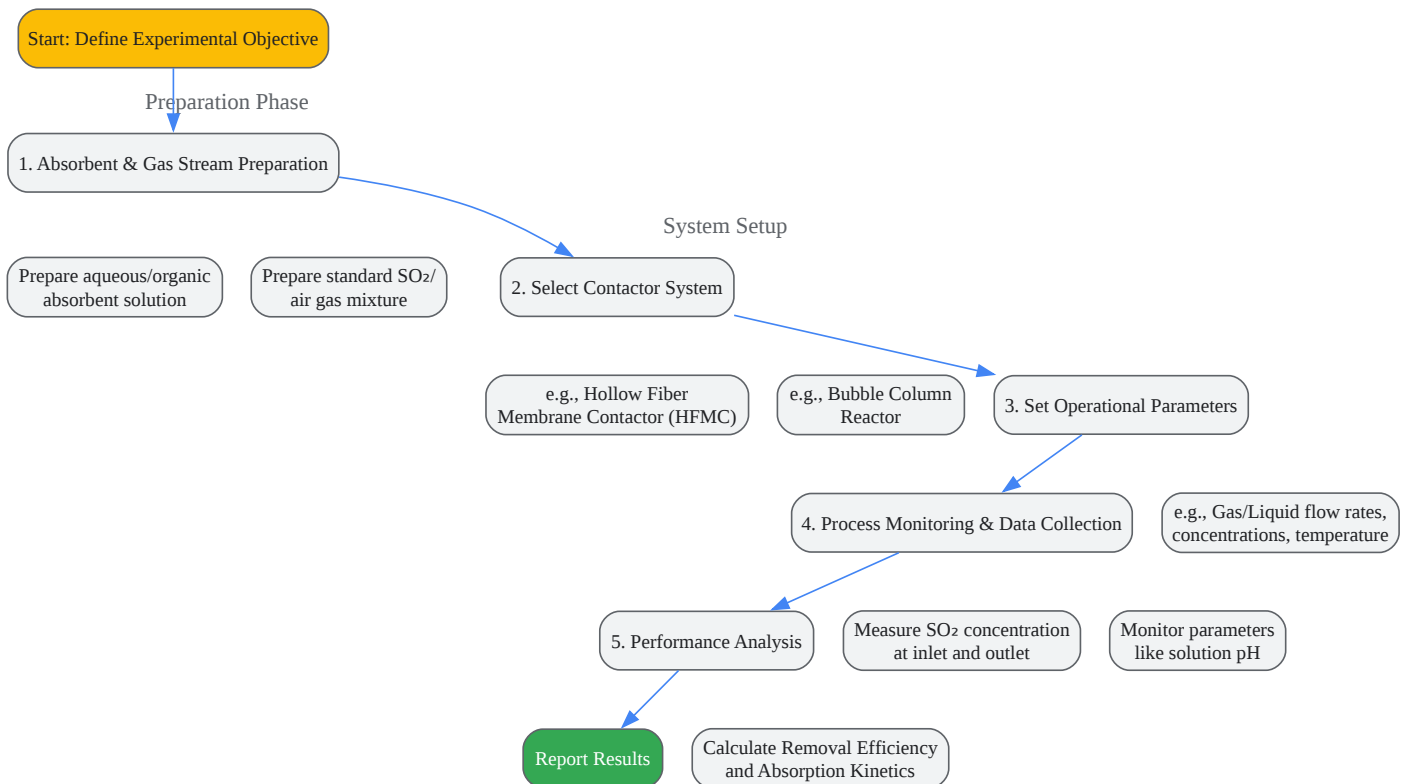
Organic Absorbents

Organic absorbents can offer advantages like lower volatility and higher selectivity for certain species.

- **Dimethyl Aniline (DMA):** In the HFMC study, DMA achieved about 55% separation efficiency. The mechanism involves the absorption of SO₂ followed by a reaction with DMA to form a compound (C₆H₅N(CH₃)₂·SO₂) [1].
- **Hybrid Amine-Diol Formulations:** A patent describes hybrid solvent formulations that use a mixture of an amine (e.g., secondary or tertiary amine) and a diol (e.g., polyethylene or polypropylene glycol) for the combined removal of organic sulfur and acidic gases [4]. These are designed as physical or chemical solvents for industrial gas treatment processes [4].

Experimental Workflow for Absorbent Evaluation

The following diagram outlines a generalized methodology for evaluating SO₂ absorbents in a controlled laboratory setting, synthesizing protocols from the cited research.



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Key Considerations for Selection

When choosing between aqueous and organic absorbents for SO₂ removal, consider these factors derived from the research:

- **Efficiency vs. Complexity:** While seawater shows remarkably high efficiency and is eco-friendly, its application is geographically limited. Common alkaline absorbents like NaOH offer a strong, widely

applicable alternative [1].

- **Process Configuration Matters:** The efficiency of an absorbent is highly dependent on the contactor system (e.g., HFMC, bubble column, spray tower). The design dictates the interfacial contact area and mass transfer rates [1] [5].
- **Beyond SO₂:** Some absorbents, like chlorine dioxide and certain ammonia-based processes, are designed for the simultaneous removal of multiple pollutants (SO₂ and NO_x), which can be a significant advantage for flue gas treatment [6] [3].
- **The Role of Modeling:** Computational Fluid Dynamics (CFD) is a powerful tool for predicting absorbent performance and optimizing process parameters, reducing the need for costly and extensive experimental trials [1].

How to Probe Deeper

For researchers and scientists, the following steps are recommended to build upon this information:

- **Investigate Kinetics:** The data here primarily speaks to removal efficiency. A deeper analysis of **reaction kinetics and mass transfer coefficients** is crucial for reactor design and scaling. Reference [5] provides a detailed numerical analysis of these parameters.
- **Examine Regeneration and Waste Streams:** A full techno-economic analysis requires understanding if the absorbent can be regenerated (like in some amine processes) and how the resulting waste stream (e.g., sulfite/sulfate salts) is managed.
- **Explore Material Compatibility:** The **corrosivity** of absorbents like acidic chlorine dioxide or alkaline NaOH on process equipment is a critical factor for industrial implementation.

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